

Essential Safety and Operational Guide for Handling Vinylboronic Acid Dibutyl Ester

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Compound of Interest

Compound Name: Vinylboronic acid dibutyl ester

Cat. No.: B1346348

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This guide provides immediate safety, handling, and disposal protocols for **Vinylboronic acid dibutyl ester** (CAS No. 6336-45-4) to ensure the safety of researchers, scientists, and drug development professionals. Following these procedures diligently will minimize risks and build a culture of safety in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

Vinylboronic acid dibutyl ester is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2]} It may also trigger an allergic skin reaction and is harmful to aquatic life.^[1] The signal word for this chemical is "Warning".^[1]

Quantitative Data Summary

Property	Value	Source
CAS Number	6336-45-4	[1]
Molecular Formula	C ₁₀ H ₂₁ BO ₂	[3]
Molecular Weight	184.08 g/mol	[1][3]
Boiling Point	35-40 °C at 0.1 atm	[1][4]
Density	0.835 g/mL at 25 °C	[1][4]
Flash Point	67.2 °C (153.0 °F)	[1]
Storage Temperature	2-8°C	[1]

Recommended Personal Protective Equipment (PPE)

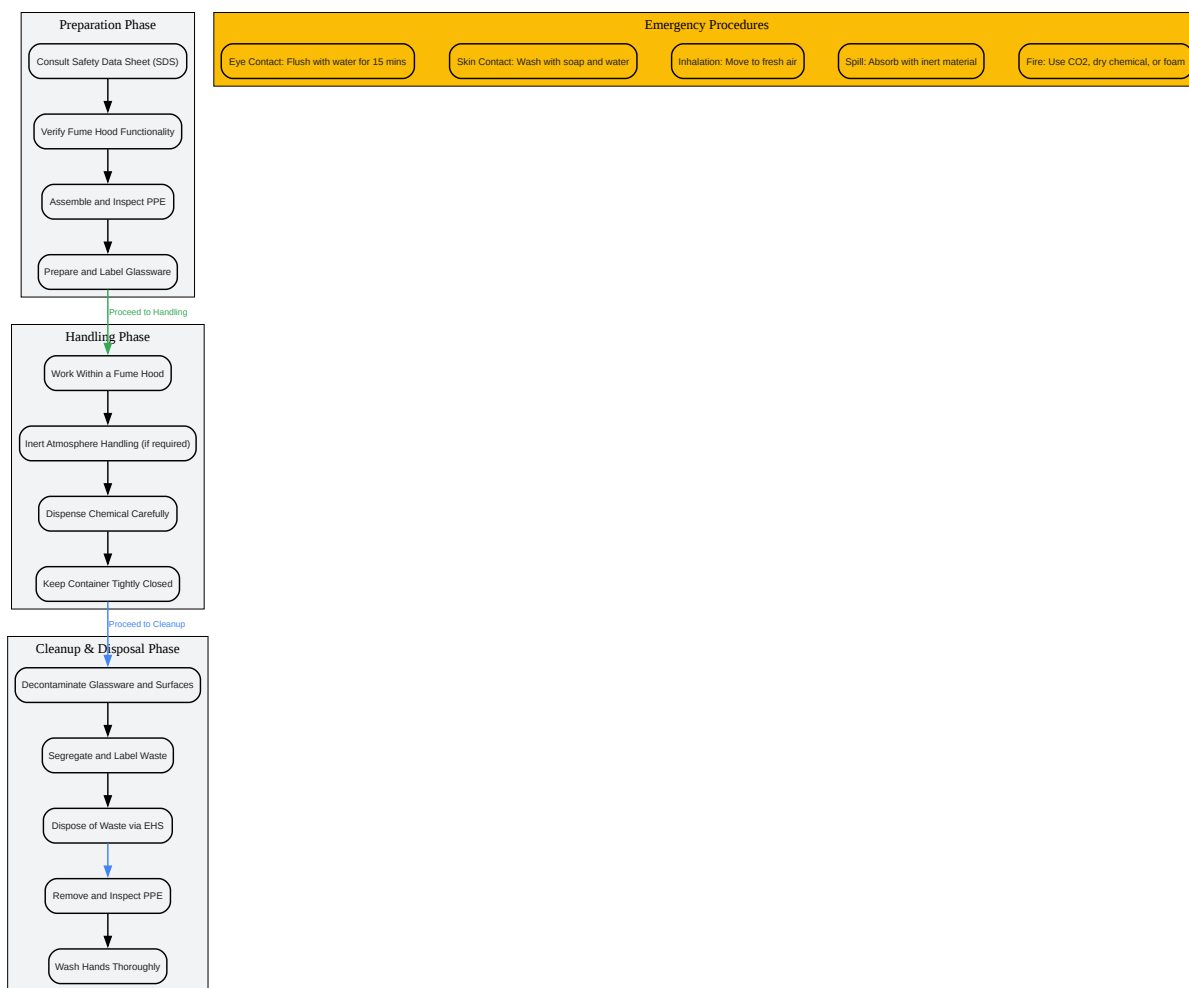
A comprehensive PPE strategy is crucial when handling this reagent.

Equipment	Specification	Rationale
Eye Protection	Chemical splash goggles that comply with EN166 or OSHA's 29 CFR 1910.133 regulations. A face shield should be used when handling larger quantities. [5] [6]	To protect against splashes that can cause serious eye irritation.
Hand Protection	Nitrile rubber gloves. Check manufacturer's data for chemical resistance and breakthrough times. [7]	To prevent skin contact, which can cause irritation and allergic reactions.
Skin and Body Protection	A flame-retardant laboratory coat. Additional chemical-resistant apron and sleeves may be necessary for larger quantities.	To protect against skin contact and in case of fire.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. [6] [8] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge may be required.	To prevent inhalation of vapors, which can cause respiratory tract irritation.

Step-by-Step Handling Protocol

This protocol outlines the essential steps for the safe handling of **Vinylboronic acid dibutyl ester** from preparation to cleanup.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Vinylboronic acid dibutyl ester**.

Detailed Methodology

Before Handling:

- Review the Safety Data Sheet (SDS): Always consult the most recent SDS for this chemical.
- Ensure Proper Ventilation: Confirm that the chemical fume hood is operational and has adequate airflow.
- Gather and Inspect PPE: Ensure all necessary PPE is available and in good condition.
- Prepare Equipment: All glassware and equipment should be clean, dry, and properly labeled.

During Handling:

- Work in a Fume Hood: All handling of **Vinylboronic acid dibutyl ester** should be conducted inside a certified chemical fume hood.
- Use an Inert Atmosphere: As this chemical can be air-sensitive, consider handling under an inert atmosphere (e.g., nitrogen or argon), especially for reactions sensitive to oxidation or moisture.[8]
- Dispense with Care: Use a syringe or cannula for liquid transfers to minimize exposure to air and prevent splashes. Avoid pouring directly from the bottle if possible.
- Keep Containers Closed: Keep the container tightly sealed when not in use to prevent the release of vapors.

After Handling:

- Decontamination: Decontaminate all glassware and surfaces that have come into contact with the chemical.
- Proper PPE Removal: Remove gloves and other disposable PPE, turning them inside out to avoid contaminating your skin.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **Vinylboronic acid dibutyl ester** and its contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

Waste Segregation and Labeling

- **Liquid Waste:** Unused or waste **Vinylboronic acid dibutyl ester** should be collected in a dedicated, labeled, and sealed container. The container should be marked as "Hazardous Waste" and include the chemical name.
- **Solid Waste:** Contaminated solid waste, such as gloves, paper towels, and pipette tips, should be collected in a separate, clearly labeled hazardous waste container.
- **Sharps:** Contaminated needles and syringes must be disposed of in a designated sharps container.

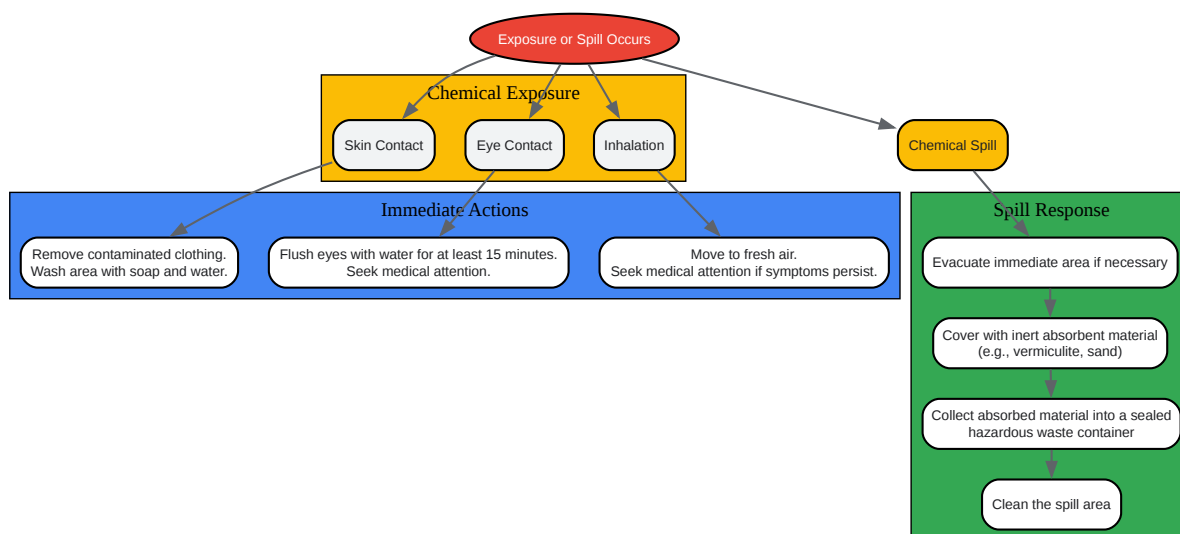
Disposal Procedure

- **Consult Institutional Guidelines:** Follow your institution's specific guidelines for hazardous waste disposal, which are typically managed by the Environmental Health and Safety (EHS) department.
- **Store Waste Appropriately:** Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.
- **Schedule Pickup:** Arrange for the pickup of hazardous waste through your institution's EHS department. Do not pour this chemical down the drain.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is essential.

Emergency Response Workflow



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Caption: Emergency response procedures for **Vinylboronic acid dibutyl ester**.

Detailed Emergency Actions

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.[8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[8]

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's EHS department.
- Fire: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam to extinguish a fire. [9] Water spray may be ineffective. Vapors are heavier than air and may travel to an ignition source.

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